

# 4-Methyl-1-heptanol safety and hazards information

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## Compound of Interest

Compound Name: 4-Methyl-1-heptanol

Cat. No.: B1330018

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## An In-depth Technical Guide to the Safety and Hazards of 4-Methyl-1-heptanol

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the safety and hazard profile of chemical compounds is paramount. This guide provides a detailed overview of the available safety information for **4-Methyl-1-heptanol** (CAS No. 817-91-4), focusing on its physicochemical properties, hazard classifications, handling procedures, and emergency responses.

## Physicochemical Properties

A clear understanding of the physical and chemical properties of **4-Methyl-1-heptanol** is fundamental to its safe handling and use in experimental settings. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C8H18O	[1][2][3]
Molecular Weight	130.23 g/mol	[1][2]
CAS Number	817-91-4	[1][2][3][4]
Boiling Point	182.7°C	[1]
Melting Point	-61.15°C (estimate)	[1]
Density	0.8065 g/cm <sup>3</sup>	[1]
Refractive Index	1.4253	[1]
pKa	15.17 ± 0.10 (Predicted)	[1][3]

## Globally Harmonized System (GHS) Hazard Classification

**4-Methyl-1-heptanol** has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). This classification provides a standardized understanding of its intrinsic hazards.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[2][4]

GHS Pictograms:

- Flame
- Exclamation Mark

## Toxicological Information

While a comprehensive toxicological profile for **4-Methyl-1-heptanol** is not extensively detailed in the available literature, the GHS classification indicates that it is an irritant to the skin, eyes, and respiratory system.<sup>[2][5]</sup> It is important to note that one source states that the toxicological properties of this chemical have not been thoroughly investigated.<sup>[5]</sup> Therefore, appropriate precautions should be taken to minimize exposure.

## Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is crucial when working with **4-Methyl-1-heptanol** to ensure personnel safety and experimental integrity.

### Handling:

- Utilize in a well-ventilated area or under a chemical fume hood.<sup>[5]</sup>
- Avoid breathing dust, vapor, mist, or gas.<sup>[5]</sup>
- Prevent contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.<sup>[4][5]</sup>
- Keep away from heat, sparks, open flames, and other ignition sources.<sup>[5]</sup>
- Open and handle containers with care.<sup>[5]</sup>

### Storage:

- Store in a tightly closed container.<sup>[4][5]</sup>
- Keep in a cool, dry, and well-ventilated place.
- Store locked up.<sup>[4]</sup>

## Emergency Procedures

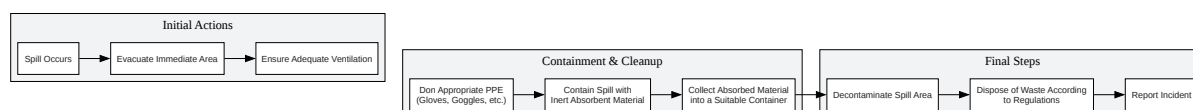
In the event of an accidental exposure or spill, the following procedures should be followed.

### First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[4]</a>
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation occurs. <a href="#">[4]</a>
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor. <a href="#">[4]</a>
Ingestion	Do not induce vomiting. Seek immediate medical attention. <a href="#">[5]</a>

### Spill Response Workflow:

The following diagram outlines a logical workflow for responding to a **4-Methyl-1-heptanol** spill.



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## References

- 1. 4-METHYL-1-HEPTANOL CAS#: 817-91-4 [m.chemicalbook.com]
- 2. 4-Methyl-1-heptanol | C<sub>8</sub>H<sub>18</sub>O | CID 109451 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. echemi.com [echemi.com]
- 5. pfaltzandbauer.com [pfaltzandbauer.com]
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